

Application Notes and Protocols for MMP-2 Inhibitor-4 in Vitro

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Compound of Interest

Compound Name: *MMP-2 Inhibitor-4*

Cat. No.: *B15579484*

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Introduction

Matrix metalloproteinase-2 (MMP-2), also known as gelatinase A, is a zinc-dependent endopeptidase that plays a pivotal role in the degradation of extracellular matrix (ECM) components, particularly type IV collagen, a major component of basement membranes. Under physiological conditions, MMP-2 is involved in tissue remodeling, wound healing, and angiogenesis. However, its overexpression is strongly associated with pathological processes, including tumor invasion, metastasis, and angiogenesis in various cancers. This makes MMP-2 a significant therapeutic target in oncology.

MMP-2 Inhibitor-4 is a potent and selective inhibitor of MMP-2. These application notes provide a comprehensive overview of its in vitro efficacy and detailed protocols for its use in key experimental assays. For researchers investigating cancer cell biology and developing novel anti-cancer therapeutics, this document offers guidance on utilizing **MMP-2 Inhibitor-4** to probe the function of MMP-2 and assess its therapeutic potential.

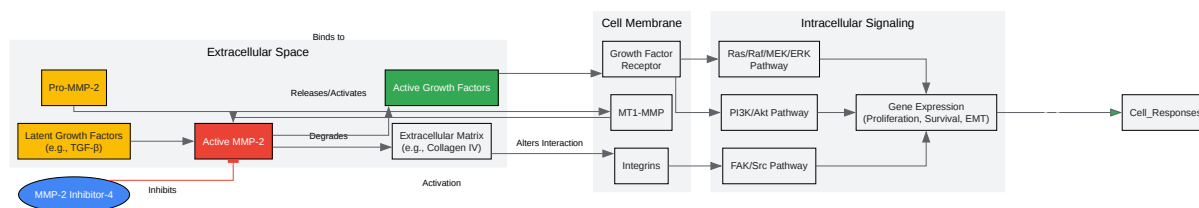
Quantitative Data Summary

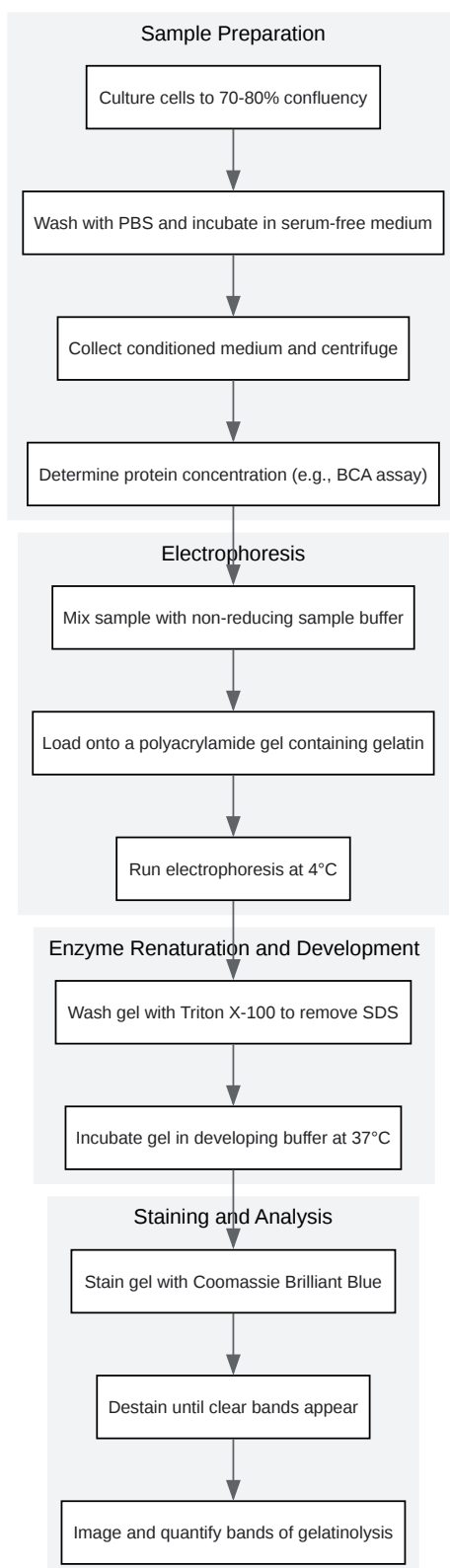
The inhibitory activity of **MMP-2 Inhibitor-4** and other selective MMP-2 inhibitors is summarized below. This data provides a reference for determining appropriate concentration ranges for in vitro experiments.

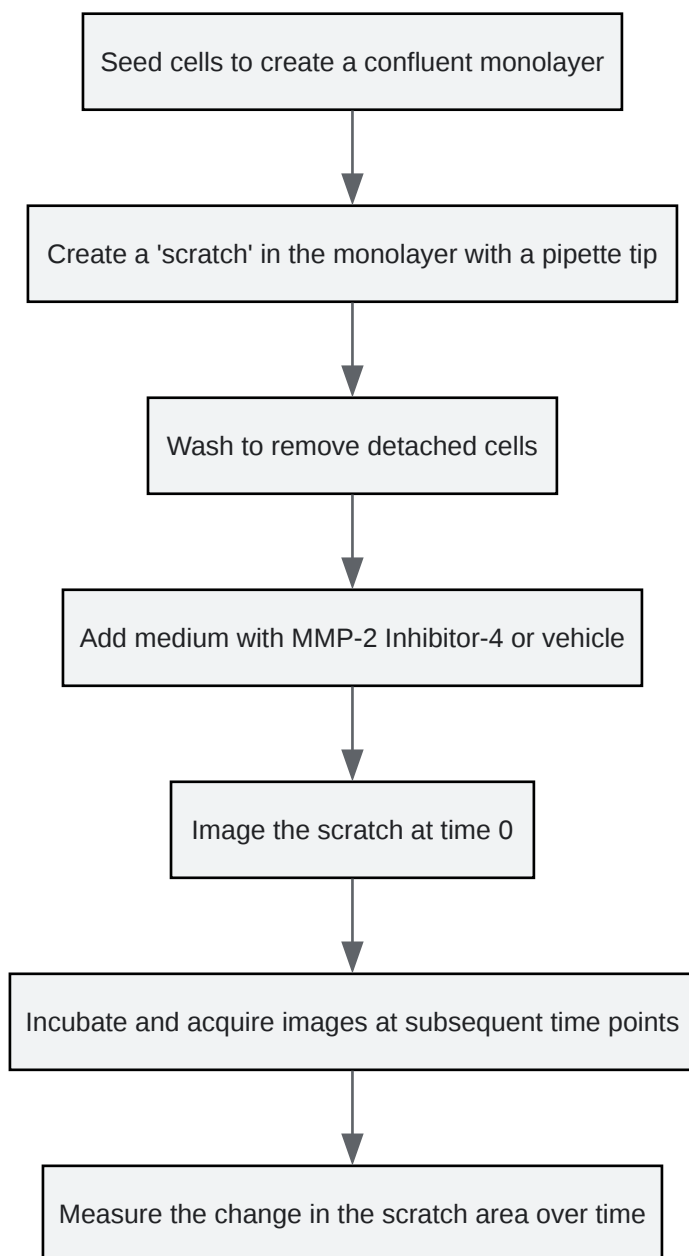
Inhibitor Name	Target	IC50 / Ki	Cell-Based Assay Concentration	Reference
MMP-2 Inhibitor-4	MMP-2	IC50: 266.74 nM	Not specified	[1]
MMP-9	IC50: 402.75 nM	Not specified	[1]	
MMP-12	IC50: 1237.39 nM	Not specified	[1]	
ARP 100	MMP-2	IC50: 12 nM	50 nM - 5 µM	[2][3][4]
MMP-9	IC50: 200 nM	[2][3]		
MMP-3	IC50: 4.5 µM	[2]		
SB-3CT	MMP-2	Ki: 13.9 - 28 nM	Not specified	[5][6]
MMP-9	Ki: 400 - 600 nM	[5][6]		

Signaling Pathways

MMP-2 is implicated in various signaling pathways that promote cancer progression, particularly metastasis. The inhibition of MMP-2 can disrupt these cascades.







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